

# Application Notes and Protocols for Felcisetrag in Animal Models of Gastroparesis

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Introduction

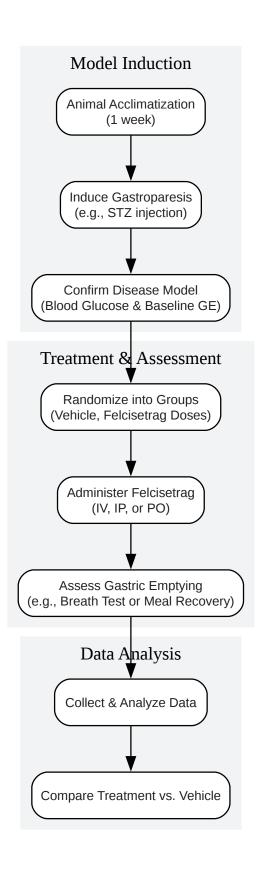
**Felcisetrag** (also known as TAK-954) is a novel, highly selective and potent 5-hydroxytryptamine-4 (5-HT4) receptor agonist.[1][2] It has demonstrated significant prokinetic activity throughout the gastrointestinal tract in experimental models and has been shown to accelerate gastric, small bowel, and colonic transit in patients with gastroparesis.[1][3] These application notes provide detailed protocols for the administration of **Felcisetrag** in preclinical animal models of gastroparesis to evaluate its therapeutic potential.

## Mechanism of Action: 5-HT4 Receptor Signaling Pathway

**Felcisetrag** exerts its prokinetic effects by activating 5-HT4 receptors, which are predominantly expressed on enteric neurons. This activation enhances cholinergic neurotransmission, leading to increased smooth muscle contraction and accelerated gastrointestinal motility.









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